

# An In-depth Technical Guide to 2-(3-Methylbutyl)pyrazine

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## Compound of Interest

Compound Name: 2-(3-Methylbutyl)pyrazine

CAS No.: 40790-22-5

Cat. No.: B2941536

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## Introduction

**2-(3-Methylbutyl)pyrazine**, also known as 2-isopentylpyrazine, is a heterocyclic aromatic organic compound that belongs to the pyrazine family. These compounds are notable for their significant sensory impact, often contributing to the aroma and flavor profiles of many foods and beverages. This guide provides a comprehensive overview of the molecular characteristics, synthesis, and applications of **2-(3-Methylbutyl)pyrazine**, with a focus on its relevance in research and development.

## Molecular Profile

The fundamental characteristics of **2-(3-Methylbutyl)pyrazine** are its molecular formula and weight, which are crucial for any quantitative analysis, reaction stoichiometry, and analytical characterization.

Molecular Formula: C<sub>9</sub>H<sub>14</sub>N<sub>2</sub>

Molecular Weight: 150.22 g/mol

The structure consists of a pyrazine ring substituted at the 2-position with a 3-methylbutyl (isopentyl) group. This alkyl side chain is a key determinant of its physicochemical properties and sensory characteristics.

## Physicochemical Properties

A summary of the key physicochemical properties of closely related pyrazine compounds is presented below. These values provide an estimate of the expected properties for **2-(3-Methylbutyl)pyrazine**.



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## Synthesis of Substituted Pyrazines

The synthesis of substituted pyrazines like **2-(3-Methylbutyl)pyrazine** can be achieved through various organic synthesis routes. A common and established method is the Gutknecht pyrazine synthesis, which involves the condensation of  $\alpha$ -amino ketones. However, other methods have been developed to achieve specific substitution patterns.

One general approach involves the reaction of a 1,2-diamine with a 1,2-dicarbonyl compound. For the synthesis of **2-(3-Methylbutyl)pyrazine**, a suitable precursor would be 1,2-diaminoethane and an appropriate dicarbonyl compound containing the 3-methylbutyl moiety.

Another synthetic strategy involves the modification of a pre-existing pyrazine ring. This can be achieved through cross-coupling reactions or other functional group interconversions. For

instance, a halogenated pyrazine could be coupled with a Grignard reagent derived from a 3-methylbutyl halide.

A generalized workflow for the synthesis of substituted pyrazines is depicted below:



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## Sources

- 1. 2-butyl-3-methyl pyrazine, 15987-00-5 [[thegoodscentscompany.com](https://www.thegoodscentscompany.com)]
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